

Technical Guide: 2-Hexadecylamine

Hydrophobicity & Partition Coefficient

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Compound of Interest

Compound Name: 2-Hexadecylamine

CAS No.: 26547-15-9

Cat. No.: B8654173

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A Strategic Analysis of Lipophilic Behavior in Amphiphilic Systems

Executive Summary

2-Hexadecylamine (also known as 2-Aminohexadecane) represents a class of long-chain aliphatic amines where the position of the functional group dictates subtle but critical differences in interfacial behavior compared to its primary isomer, 1-hexadecylamine (cetylamine).[1]

This guide addresses the physicochemical paradox of this molecule: it is simultaneously a super-hydrophobe (due to the

alkyl tail) and a pH-dependent cation (due to the amine head). For researchers in drug delivery and surface chemistry, understanding the Partition Coefficient (

) of this molecule is not merely a database lookup—it is a study in thermodynamics and ionization.

Key Takeaway: Standard "shake-flask" methods yield erroneous data for **2-Hexadecylamine** due to emulsion artifacts.[2] Accurate determination requires Slow-Stir or RP-HPLC

methodologies, acknowledging that at physiological pH (7.4), the Distribution Coefficient () is the only biologically relevant metric.

Part 1: Physicochemical Architecture[2]

Structural Identity & Isomerism

While 1-hexadecylamine is the linear standard, **2-hexadecylamine** features the amine group on the second carbon. This introduces a chiral center (unless racemic) and slight steric shielding of the nitrogen atom.[2]

Property	Value / Description	Note
Molecular Formula		Aliphatic, saturated tail.[2]
Molecular Weight	241.46 g/mol	High lipophilic burden.
(Base)	~10.5 (Estimated)	Highly basic.[2] Protonated at pH < 10.[2]
State	Waxy Solid / Liquid	Melting point lower than 1-isomer due to symmetry breaking.[2]
Computed XLogP3	7.4	Extremely Lipophilic.[2]

The Ionization Trap

The amine group () means **2-hexadecylamine** exists as a cationic surfactant () in water, blood, or cytoplasm.

- Neutral Form (): Dominates only at pH > 11.[2] This is the species described by .
- Cationic Form ()

): Dominates at pH 7.^[2]4. This species partitions poorly into pure lipids but binds strongly to anionic membrane surfaces.^[2]

Part 2: The Partition Coefficient (vs.)^[4]

Scientific literature often conflates

and

.^[2] For **2-hexadecylamine**, the distinction is binary: one represents the molecule in a beaker of octanol, the other represents the molecule in a living system.

Theoretical Calculation

Using the Henderson-Hasselbalch relationship, we can map the theoretical drop in lipophilicity at physiological pH.

^[2]

Scenario: Physiological pH (7.4)

- (Neutral): ~7.4
- Ionization Penalty:

^[2]

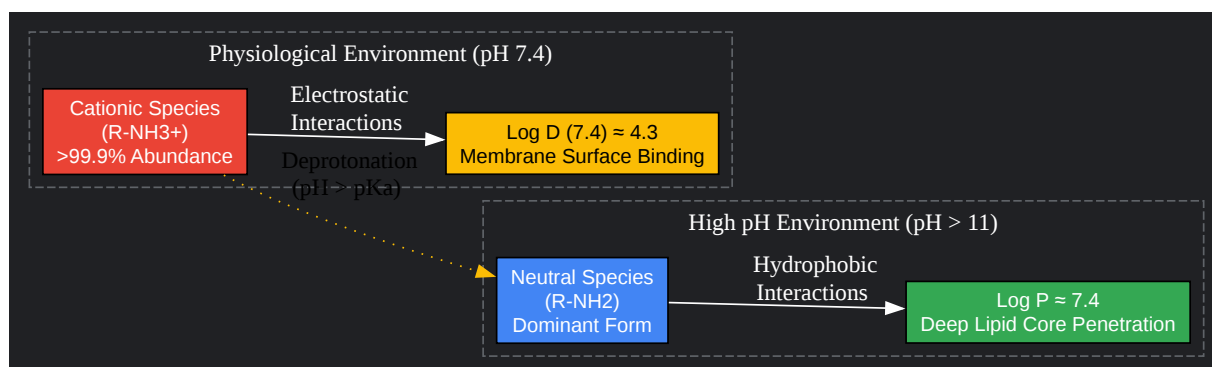
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^[2]

Interpretation: Even when ionized, **2-hexadecylamine** retains a

, meaning it remains highly membrane-associated.^[2] It does not become "water-soluble" in the traditional sense; rather, it becomes an amphiphilic cation that disrupts bilayers.^[2]

Visualization: The pH-Partition Continuum



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Figure 1: The shift from Log D (surface binding) to Log P (core penetration) driven by pH.

Part 3: Experimental Determination Protocols

Warning: Do not use the standard OECD 107 Shake-Flask method.[2] For compounds with

, vigorous shaking creates micro-emulsions of octanol in water.[2] These emulsions entrap the lipophilic amine in the aqueous phase, artificially inflating the water concentration and leading to a gross underestimation of

The Gold Standard: Slow-Stir Method (OECD 123)

This method relies on thermodynamic equilibrium via diffusion rather than mechanical agitation.
[2]

Protocol Workflow:

- Preparation: Pre-saturate 1-Octanol with water and Water with 1-Octanol (mutually saturated).[2]
- Vessel Setup: Use a thermostated reaction vessel (

) with a specialized stir bar.

- Layering: Carefully pipette the aqueous buffer (pH 11 to ensure neutral species) into the vessel. Gently layer the octanol phase containing **2-hexadecylamine** on top.[\[2\]](#)
- Stirring: Stir the aqueous phase slowly (max 100 rpm). The vortex must not reach the interface.[\[2\]](#)
- Equilibration: Allow to stir for 3–5 days.
- Sampling: Withdraw aliquots from the water phase (bottom) using a long needle, ensuring no octanol layer contamination.[\[2\]](#)
- Analysis: Quantify using GC-MS or LC-MS/MS (UV detection is often insufficient for low aqueous concentrations of aliphatic amines).[\[2\]](#)

High-Throughput Alternative: RP-HPLC

For rapid screening, correlate retention time (

) on a C18 column to known standards.[\[2\]](#)

- Mobile Phase: Methanol/Water (buffered to pH 11).[\[2\]](#)
- Mechanism: The hydrophobic amine interacts with the C18 chains similar to octanol.
- Equation:

(where

is the capacity factor).[\[2\]](#)

Part 4: Applications in Drug Development & Nanotech

The extreme hydrophobicity of **2-hexadecylamine** is utilized to engineer interfaces.[\[2\]](#)

Solid Lipid Nanoparticles (SLNs)

2-Hexadecylamine acts as a lipid modifier.[2] When incorporated into SLNs, the amine head group projects outward.[2]

- Zeta Potential: Shifts surface charge to positive, enhancing interaction with the negatively charged blood-brain barrier (BBB).[2]
- Stability: The tail anchors firmly into the lipid matrix (e.g., tristearin), preventing leakage.

Quantum Dot Capping

In the synthesis of CdSe or Cu nanoparticles, **2-hexadecylamine** serves as a capping ligand.

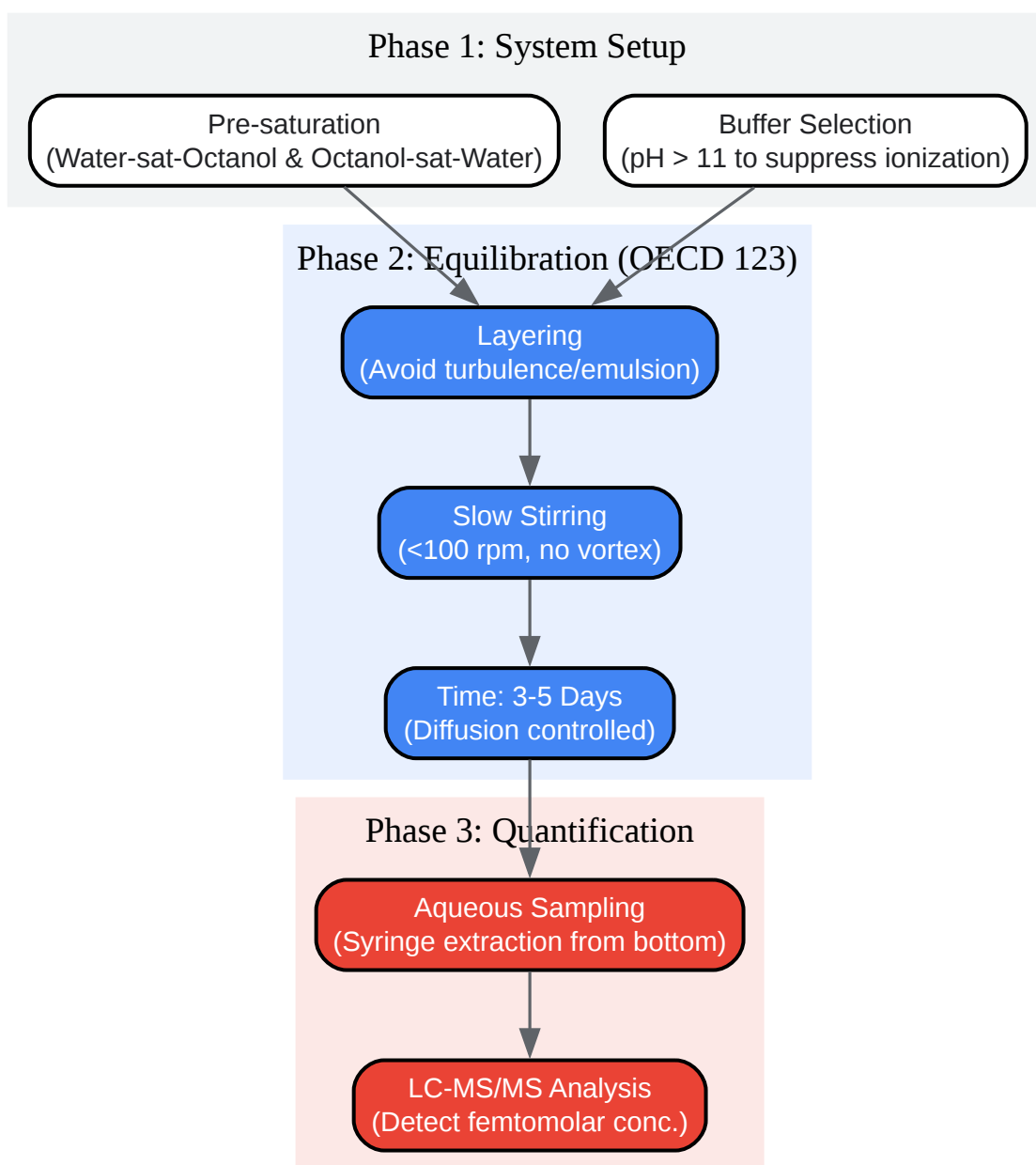
- Role: The Nitrogen lone pair coordinates to the metal surface.
- Effect: The alkyl tails form a dense brush, preventing particle aggregation via steric repulsion.[2] The high ensures these particles are soluble in organic solvents (toluene/chloroform).[2]

Corrosion Inhibition

The molecule forms Self-Assembled Monolayers (SAMs) on copper and iron surfaces.[2]

- Mechanism: Chemisorption of the amine on the metal oxide surface.
- Barrier: The hydrophobic tails pack tightly (Van der Waals forces), repelling water and ions () that cause corrosion.[2]

Part 5: Diagrammatic Workflow (Slow-Stir)



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Figure 2: The Slow-Stir Protocol (OECD 123) required for accurate Log P determination of super-hydrophobic amines.[2]

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